

Validating SGC-CBP30 Target Occupancy: A Comparative Thermal Shift Assay Guide

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Compound of Interest

Compound Name: *Sgccbp30*
Cat. No.: *B13398374*

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Executive Summary

SGC-CBP30 is a highly selective chemical probe designed to inhibit the bromodomains of CBP (CREB-binding protein) and p300.^[1] Unlike pan-BET inhibitors (e.g., JQ1) that target the BRD4 family, SGC-CBP30 specifically disrupts the interaction between CBP/p300 and acetylated histones, a critical mechanism in transcriptional regulation for oncology and immunology.

This guide provides a rigorous framework for validating SGC-CBP30 target occupancy using the Thermal Shift Assay (TSA), also known as Differential Scanning Fluorimetry (DSF). We compare its performance against alternative ligands (I-CBP112) and negative controls, providing the experimental evidence required to confirm on-target engagement.

Target Profile: CBP/p300 Bromodomains

The CBP and p300 bromodomains are structurally distinct from the BET family (BRD2/3/4). They possess a unique "LPF shelf" region that SGC-CBP30 exploits for selectivity.

- Primary Target: CBP Bromodomain (CREBBP) & p300 Bromodomain (EP300).^{[2][3][4]}

- Mechanism of Action: Acetyl-lysine mimetic.[5][6] The isoxazole ring of SGC-CBP30 forms a hydrogen bond with the conserved asparagine (N1132 in CBP), displacing the natural acetylated histone substrate.

Comparative Performance Analysis

To validate SGC-CBP30, one must compare its thermal stabilization profile against known standards. The table below synthesizes performance data, correlating TSA shifts (

) with binding affinity (

) derived from Isothermal Titration Calorimetry (ITC).

Table 1: Comparative Ligand Profiling for CBP Bromodomain

Compound	Role	TSA Shift ()	Binding Affinity ()	Selectivity Profile
SGC-CBP30	Primary Probe	+9.7°C	~21 nM	Highly Selective (CBP/p300)
I-CBP112	Alternative Probe	+6.0°C - +8.0°C	~151 nM	Selective (CBP/p300)
SGC-CBP30N	Negative Control	+2.0°C	> 20 µM	Inactive Analog
JQ1	Selectivity Control	< 1.0°C	> 10 µM (for CBP)	Selective for BET Family
Bromosporine	Broad Control	+5.0°C	Broad Spectrum	Pan-Bromodomain Binder

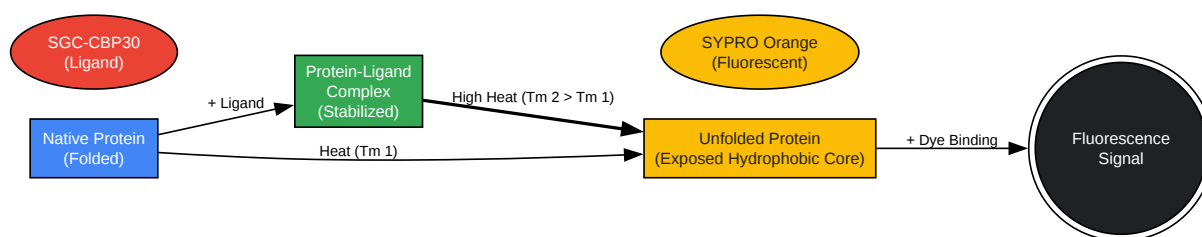
Note:

values are approximate and dependent on protein/dye concentrations. SGC-CBP30 consistently yields the highest stabilization among selective probes due to its nanomolar affinity.

Mechanistic Insight: Thermodynamic Stabilization

The Thermal Shift Assay relies on the principle that ligand binding stabilizes the target protein's structured state, requiring more thermal energy to unfold it.

Diagram 1: Thermodynamic Stabilization Mechanism



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Caption: Ligand binding shifts the equilibrium toward the folded state, increasing the melting temperature (

). Fluorescence increases only when the protein unfolds and the dye binds to exposed hydrophobic regions.

Deep Dive Protocol: Validating SGC-CBP30

This protocol is optimized for the CBP bromodomain. It is a self-validating system because it includes both a negative control (SGC-CBP30N or DMSO) and a selectivity control (JQ1).

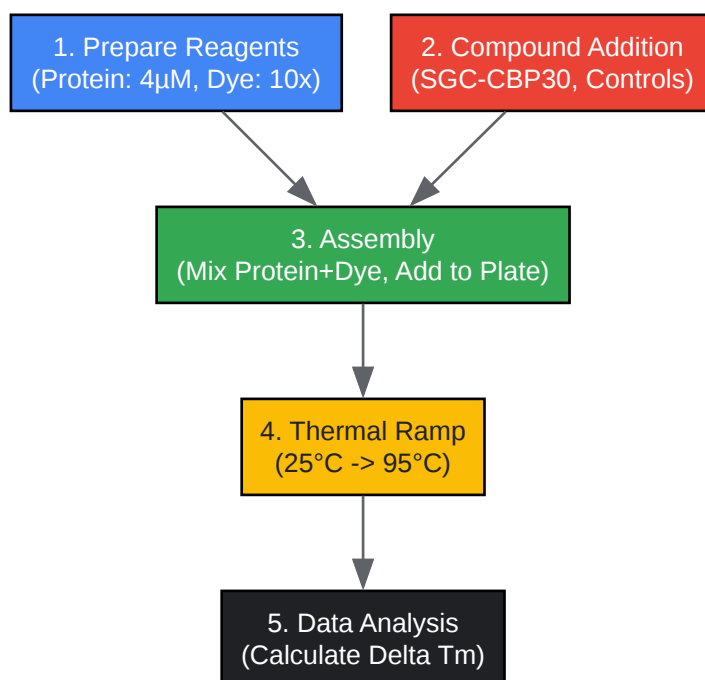
Reagents

- Protein: Recombinant human CBP Bromodomain (2 μ M final concentration).
- Dye: SYPRO Orange (5000x stock, use at 5x final).
- Buffer: 10 mM HEPES pH 7.5, 500 mM NaCl, 5% Glycerol. Note: High salt mimics the physiological nuclear environment and reduces non-specific aggregation.
- Compounds: SGC-CBP30, I-CBP112, JQ1, DMSO.

Experimental Workflow

- Preparation: Dilute protein to 4 μM in assay buffer. Prepare 10x dye solution in buffer.
- Compound Dispensing: Add 100 nL of compound (10 mM stock) to a 384-well PCR plate to achieve $\sim 25 \mu\text{M}$ final concentration.
- Master Mix: Mix Protein and Dye solutions (1:1 ratio).
- Incubation: Dispense 10 μL of Master Mix into the plate. Centrifuge (1000 x g, 1 min). Incubate at RT for 10 mins to allow equilibrium binding.
- Melt Curve: Run in a RT-PCR machine (e.g., QuantStudio). Ramp from 25°C to 95°C at 0.05°C/second (or 1°C/minute).
- Analysis: Calculate the inflection point of the fluorescence transition (). Determine .

Diagram 2: TSA Experimental Workflow



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Caption: Step-by-step workflow for Differential Scanning Fluorimetry to validate ligand binding.

Orthogonal Validation & Troubleshooting

TSA is a screening tool. For publication-quality validation, TSA results must correlate with orthogonal methods.

- ITC Correlation: A high

($>5^{\circ}\text{C}$) in TSA typically correlates with a

< 100 nM in Isothermal Titration Calorimetry (ITC). If SGC-CBP30 shows a shift of $<3^{\circ}\text{C}$, suspect protein degradation or incorrect buffer pH.

- Selectivity Check: If JQ1 causes a shift $>2^{\circ}\text{C}$, the protein prep may be contaminated with BET proteins, or the JQ1 concentration is too high ($>50\text{ }\mu\text{M}$), causing non-specific effects.
- Negative Control: SGC-CBP30N should show minimal shift. If it shifts significantly, the assay conditions may be promoting non-specific hydrophobic interactions.

References

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